An In-depth Technical Guide to 3,4,6-Trimethyloctane

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Compound of Interest

Compound Name:	*3,4,6-Trimethyloctane*
CAS No.:	*62016-45-9*
Cat. No.:	*B14558798*

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This technical guide provides a concise overview of the chemical and physical properties of **3,4,6-trimethyloctane**, tailored for researchers, scientists, and professionals in drug development.

IUPAC Name: **3,4,6-trimethyloctane**[1] CAS Number: 62016-45-9[1][2]

Physicochemical Properties

The fundamental physicochemical properties of **3,4,6-trimethyloctane** are summarized below. This data is essential for its application in experimental settings.

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Property	Value	Source
Molecular Formula	$C_{11}H_{24}$	[1][2]
Molecular Weight	156.31 g/mol	[1]
Boiling Point	179°C	[2][3]
Density	0.7533 g/cm³	[2]
Refractive Index	1.4219	[2]
Melting Point	-57.06°C (estimate)	[2][3]

Experimental Data and Protocols

A comprehensive literature search did not yield specific experimental protocols for the synthesis or application of **3,4,6-trimethyloctane**. Furthermore, no significant biological activity or involvement in signaling pathways has been reported in peer-reviewed scientific literature. The search for detailed experimental methodologies, such as those relevant to drug development or molecular biology, returned no specific results for this compound.

Biological Activity and Signaling Pathways

Currently, there is no available data to suggest that **3,4,6-trimethyloctane** has a defined role in any biological signaling pathways or possesses significant pharmacological activity. Research into the biological effects of various alkane isomers is ongoing, but specific studies focusing on **3,4,6-trimethyloctane** are not present in the available literature.

Due to the absence of information regarding its involvement in experimental workflows or biological pathways, the creation of diagrams as requested is not feasible at this time. Further research would be required to elucidate any potential biological or chemical significance of this compound that would warrant such visualizations.

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References

- 1. 3,4,6-Trimethyloctane | C11H24 | CID 18736430 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,4,6-trimethyloctane [chemicalbook.com]
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